

Application Notes and Protocols: Forchlorfenuron Foliar Spray Versus Dip Application

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Compound of Interest

Compound Name: Forchlorfenuron

Cat. No.: B1673536

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Introduction

Forchlorfenuron (CPPU, KT-30) is a synthetic phenylurea-type cytokinin, a class of plant growth regulators that promotes cell division and differentiation. It is widely utilized in agriculture and horticulture to increase fruit size, fruit set, and overall yield in various crops, including kiwi fruit, grapes, melons, and stone fruits. The efficacy of **forchlorfenuron** is highly dependent on the application method, concentration, and timing of treatment. This document provides a detailed comparison of two common application methods: foliar spray and dip application, with a focus on providing comprehensive protocols and quantitative data for research and developmental purposes.

Mechanism of Action

Forchlorfenuron functions as a potent cytokinin, stimulating cell division (mitosis) and enlargement. Its primary mode of action involves the upregulation of genes associated with cell cycle progression, such as cyclins and cyclin-dependent kinases (CDKs). By promoting cell proliferation in the fruitlet stage, **forchlorfenuron** leads to a significant increase in the final fruit size and weight. It can also enhance fruit set by preventing premature fruit drop.

Comparative Efficacy: Foliar Spray vs. Dip Application

Both foliar spray and dip applications of **forchlorfenuron** have been shown to be effective in increasing fruit size and yield. However, the choice of application method can influence the uniformity of application, labor costs, and potential for phytotoxicity. Dip application ensures complete coverage of individual fruits, often leading to more consistent results, while foliar spray is less labor-intensive for large-scale applications.

Quantitative Data Summary

The following tables summarize the quantitative effects of foliar spray and dip application of **forchlorfenuron** on various fruit quality parameters, with a specific focus on kiwi fruit where direct comparative studies are available.

Table 1: Effect of **Forchlorfenuron** Application Method on Kiwi Fruit ('Hayward') Size and Weight

Treatment (Concentration)	Application Method	Fruit Length (mm)	Fruit Diameter (mm)	Average Fruit Weight (g)
Untreated Control	-	52.4	47.1	47.52
5 ppm CPPU at petal fall	Dip Application	77.8	53.7	122.0
5 ppm CPPU at petal fall	Foliar Spray	75.9	53.2	112.2
5 ppm CPPU 15 days post-petal fall	Dip Application	74.3	51.9	75.8
5 ppm CPPU 15 days post-petal fall	Foliar Spray	73.1	52.1	70.9

Data synthesized from a study on 'Hayward' kiwi fruit.

Table 2: Effect of **Forchlorfenuron** Application Method on Kiwi Fruit ('Hayward') Yield and Quality

Treatment (Concentration)	Application Method	Average Yield per Vine (kg)	Total Soluble Solids (°Brix)
Untreated Control	-	22.18	15.5
5 ppm CPPU at petal fall	Dip Application	54.20	17.25
5 ppm CPPU at petal fall	Foliar Spray	41.54	16.8
5 ppm CPPU 15 days post-petal fall	Dip Application	35.6	16.2
5 ppm CPPU 15 days post-petal fall	Foliar Spray	33.8	16.0

Data synthesized from a study on 'Hayward' kiwi fruit.

Experimental Protocols

The following are detailed protocols for the preparation and application of **forchlorfenuron** via foliar spray and dip methods for experimental purposes.

Protocol 1: Foliar Spray Application

1. Materials:

- **Forchlorfenuron** (CPPU) powder (99% purity)
- Organic solvent (e.g., ethanol or isopropanol)
- Wetting agent/surfactant (non-ionic, e.g., Tween 20 or similar) at 0.1% v/v
- Distilled water

- Calibrated sprayer (e.g., backpack sprayer with a fine mist nozzle)
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat

2. Solution Preparation (for a 10 ppm final concentration in 1 L):

- Weigh 10 mg of **forchlorfenuron** powder.
- Dissolve the powder in a small amount of the organic solvent (e.g., 1-2 mL of ethanol) until fully dissolved. **Forchlorfenuron** is sparingly soluble in water, so pre-dissolving in a solvent is crucial.
- In a 1 L volumetric flask, add approximately 500 mL of distilled water.
- Add the dissolved **forchlorfenuron** solution to the flask.
- Add 1 mL of the wetting agent.
- Bring the final volume to 1 L with distilled water and mix thoroughly.
- The pH of the final solution should be near neutral.

3. Application Procedure:

- Calibrate the sprayer to ensure a consistent and fine mist.
- Apply the solution to the target plants, ensuring thorough coverage of the young fruitlets and surrounding foliage.
- Spray until the point of runoff, but avoid excessive dripping.
- Conduct applications during the early morning or late evening to slow drying and improve absorption.
- Record environmental conditions (temperature, humidity) during application.

Protocol 2: Dip Application

1. Materials:

- **Forchlorfenuron** (CPPU) powder (99% purity)
- Organic solvent (e.g., ethanol or isopropanol)
- Wetting agent/surfactant (non-ionic, e.g., Tween 20 or similar) at 0.1% v/v
- Distilled water
- Beakers or containers for dipping
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat

2. Solution Preparation (for a 10 ppm final concentration in 1 L):

- Follow steps 2.1 to 2.7 from the Foliar Spray Application protocol.

3. Application Procedure:

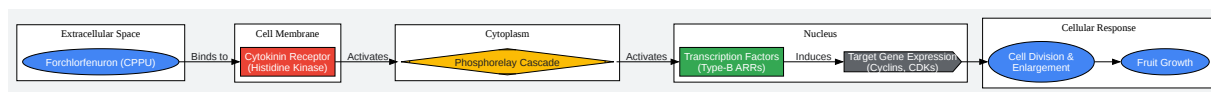
- Pour the prepared **forchlorfenuron** solution into a beaker or container of appropriate size for the fruit to be dipped.
- Individually dip each young fruitlet into the solution for a consistent duration (e.g., 2-3 seconds).
- Ensure the entire surface of the fruitlet is submerged.
- Allow the excess solution to drip off before returning the fruit to its natural position.
- Care should be taken to avoid mechanical damage to the fruit or pedicel during the dipping process.

Visualizations

Signaling Pathway of Forchlorfenuron

Forchlorfenuron, as a synthetic cytokinin, is perceived by cytokinin receptors, which are typically histidine kinases located on the cell membrane. This initiates a phosphorelay signaling cascade that ultimately leads to the activation of transcription factors in the nucleus. These transcription factors then induce the expression of genes involved in cell cycle progression,

such as cyclins and cyclin-dependent kinases (CDKs), thereby promoting cell division and fruit growth.

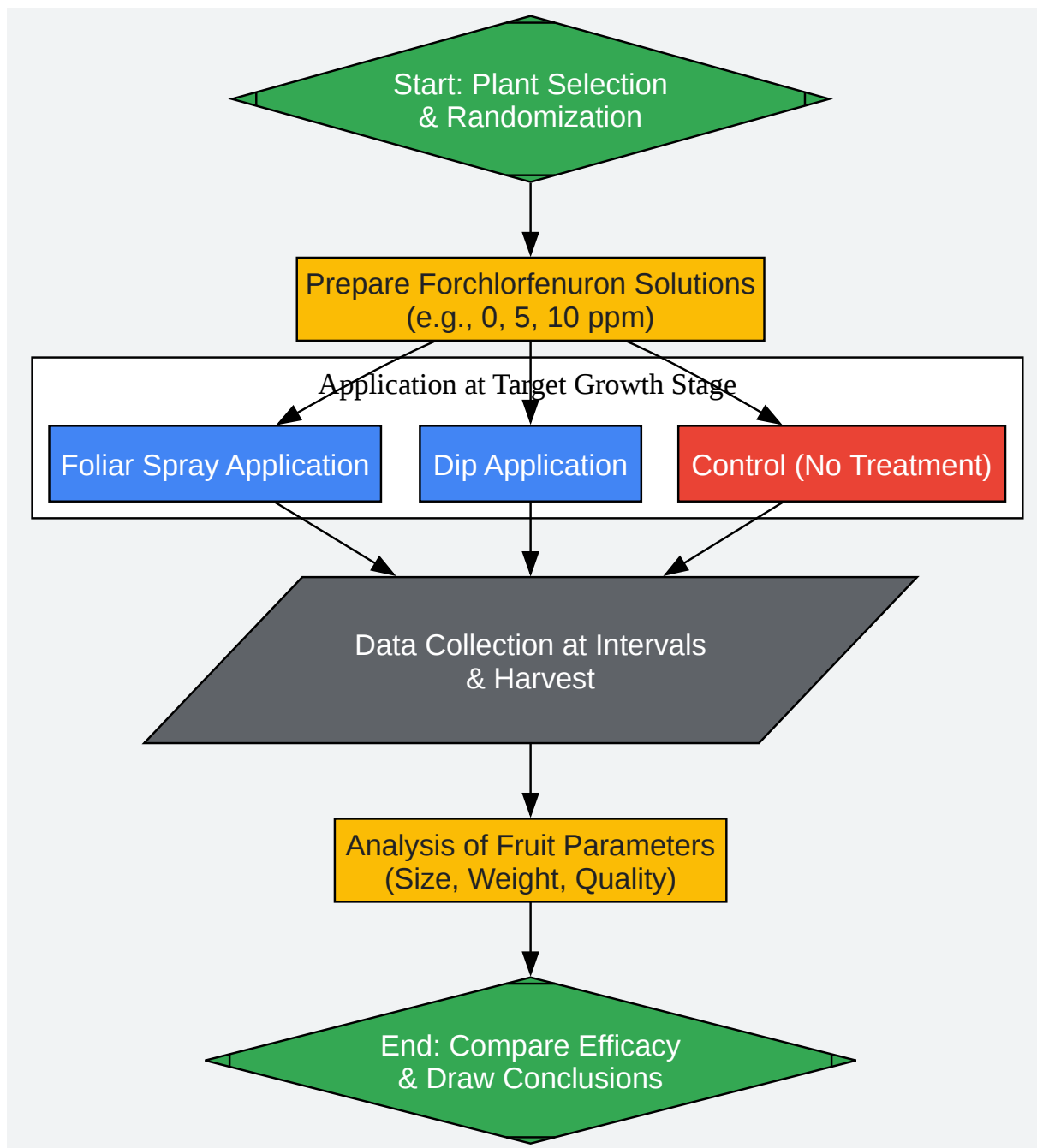


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Caption: **Forchlorfenuron** signaling pathway.

Experimental Workflow: Foliar Spray vs. Dip Application

The following workflow diagram outlines the key steps in a comparative study of **forchlorfenuron** application methods.



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Caption: Comparative experimental workflow.

Conclusion

Both foliar spray and dip application of **forchlorfenuron** are effective methods for increasing fruit size and yield. The choice between the two methods will depend on the specific research objectives, the scale of the experiment or application, and the crop being treated. Dip application offers more uniform coverage of individual fruits, which can lead to more consistent results in a research setting. Foliar spray is a more practical option for large-scale applications. Careful consideration of concentration and timing is critical to optimize the effects of **forchlorfenuron** and avoid potential negative impacts on fruit quality. The provided protocols and data serve as a detailed guide for researchers and professionals in the field.

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